



# Troubleshooting Pico145 solubility and stability in experiments

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Compound of Interest		
Compound Name:	Pico145	
Cat. No.:	B8069070	Get Quote

## **Pico145 Technical Support Center**

Welcome to the technical support center for **Pico145**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **Pico145** in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) addressing common challenges related to the solubility and stability of this potent TRPC1/4/5 channel inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is **Pico145** and what is its mechanism of action?

**Pico145**, also known as HC-608, is a highly potent and selective small-molecule inhibitor of the Transient Receptor Potential Canonical 1, 4, and 5 (TRPC1/4/5) channels.[1][2][3] These channels are non-selective cation channels that play a role in calcium signaling.[4] **Pico145** exerts its inhibitory effect by binding to a conserved site on the TRPC1/4/5 subunits, which stabilizes the closed state of the channel and blocks calcium influx.[5] Its potency is in the picomolar to low nanomolar range, depending on the specific TRPC channel subunit composition.[2][4]

Q2: What are the recommended solvents for dissolving **Pico145**?

The recommended solvent for preparing stock solutions of **Pico145** is dimethyl sulfoxide (DMSO).[6] **Pico145** is highly soluble in DMSO, with a solubility of at least 100 mg/mL (190.52

### Troubleshooting & Optimization





mM).[6] For in vivo experiments, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline or corn oil are recommended to achieve a clear solution.[6]

Q3: How should I store **Pico145** powder and stock solutions?

Proper storage is crucial to maintain the integrity and activity of **Pico145**.

- Powder:
  - -20°C for up to 3 years.
  - 4°C for up to 2 years.
- In Solvent (e.g., DMSO):
  - -80°C for up to 2 years.
  - -20°C for up to 1 year.

To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[7]

Q4: Is **Pico145** stable in aqueous solutions and cell culture media?

While **Pico145** is stable under the recommended storage conditions, its stability in aqueous solutions and cell culture media over extended periods at 37°C may be limited. As a general best practice for small molecule inhibitors, it is advisable to prepare fresh working dilutions from a stock solution for each experiment.[7] If long-term incubation is necessary, it is recommended to perform a stability study under your specific experimental conditions.

Q5: What are the known off-target effects of Pico145?

**Pico145** is known for its high selectivity for TRPC1/4/5 channels. Studies have shown that it has no significant effect on other related channels such as TRPC3, TRPC6, TRPV1, TRPV4, TRPA1, TRPM2, and TRPM8 at concentrations up to 100 nM.[6] However, as with any pharmacological inhibitor, it is good practice to include appropriate controls in your experiments to account for potential off-target effects.



## **Troubleshooting Guides Solubility Issues**

Problem: I am observing precipitation when I dilute my **Pico145** DMSO stock solution into an aqueous buffer or cell culture medium.

This is a common issue known as "precipitation upon dilution" or "solvent shock," which occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous environment where its solubility is much lower.[1]

#### Solutions:

- · Optimize the Dilution Method:
  - Stepwise Dilution: Instead of adding the concentrated DMSO stock directly to the final volume of aqueous buffer, perform one or more intermediate dilutions in the buffer.
  - Rapid Mixing: Add the **Pico145** stock solution dropwise to the aqueous buffer while vortexing or stirring vigorously to ensure rapid and uniform mixing.[8]
  - Pre-warm the Aqueous Buffer: Warming the aqueous buffer to 37°C before adding the DMSO stock can sometimes help maintain solubility.[8]
- Lower the Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is as low as possible, typically below 0.5%, to minimize solvent-induced toxicity and solubility issues.[9]
- Reduce the Final Pico145 Concentration: The observed precipitation may be due to the final
  concentration of Pico145 exceeding its aqueous solubility limit. Consider performing a doseresponse experiment to determine the optimal concentration range where the compound
  remains in solution.
- Use of a Surfactant: For certain applications, the inclusion of a small amount of a biocompatible surfactant, such as Tween-80 (as used in the in vivo formulation), may help to improve solubility.



**Data and Protocols** 

**Ouantitative Data Summary** 

Property	Value	Reference
Molecular Weight	524.88 g/mol	[5]
Molecular Formula	C23H20CIF3N4O5	[5]
Appearance	White to off-white solid	
Solubility in DMSO	≥ 100 mg/mL (190.52 mM)	[6]
In Vivo Formulation 1 Solubility	≥ 2.5 mg/mL (4.76 mM) in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[6]
In Vivo Formulation 2 Solubility	≥ 2.5 mg/mL (4.76 mM) in 10% DMSO, 90% Corn Oil	
Storage (Powder)	-20°C (3 years), 4°C (2 years)	
Storage (in Solvent)	-80°C (2 years), -20°C (1 year)	
IC <sub>50</sub> (TRPC4)	0.349 nM	[6]
IC <sub>50</sub> (TRPC5)	1.3 nM	[6]
IC50 (TRPC4-TRPC1)	0.03 nM	
IC50 (TRPC5-TRPC1)	0.2 nM	

# Experimental Protocols Protocol 1: Preparation of Pico145 Stock Solution

- Materials:
  - o Pico145 powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials



#### • Procedure:

- Allow the Pico145 powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- 2. Weigh the desired amount of **Pico145** powder.
- 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- 4. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.[10]
- 5. Aliquot the stock solution into single-use volumes in sterile, tightly sealed vials.
- 6. Store the aliquots at -20°C or -80°C, protected from light.

### **Protocol 2: Kinetic Solubility Assay using Nephelometry**

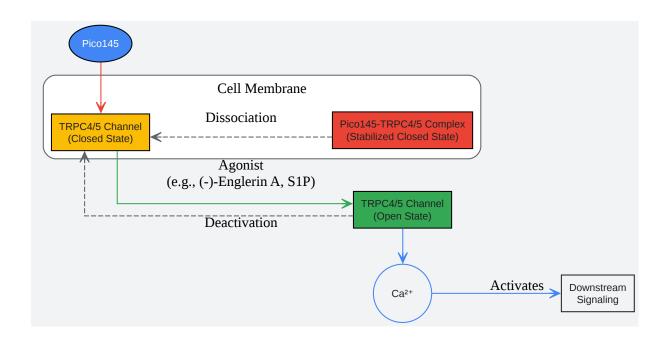
This protocol provides a method to assess the kinetic solubility of **Pico145** in an aqueous buffer.

- Materials:
  - Pico145 DMSO stock solution (e.g., 10 mM)
  - Phosphate-buffered saline (PBS), pH 7.4
  - 96-well microplate
  - Nephelometer (or plate reader capable of measuring turbidity)
- Procedure:
  - 1. Prepare a serial dilution of the **Pico145** stock solution in DMSO.
  - 2. Add 198  $\mu$ L of PBS to the wells of a 96-well plate.



- 3. Add 2  $\mu$ L of each **Pico145** dilution in DMSO to the corresponding wells (this results in a final DMSO concentration of 1%).
- 4. Incubate the plate at room temperature for a defined period (e.g., 2 hours) with gentle shaking.
- 5. Measure the turbidity (light scattering) of each well using a nephelometer.
- 6. The kinetic solubility is the highest concentration of **Pico145** that does not show a significant increase in turbidity compared to the buffer-only control.

# Visualizations Signaling Pathway

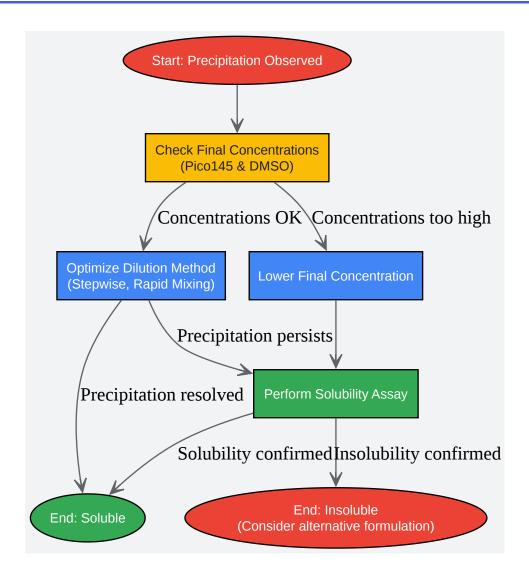


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Caption: Mechanism of **Pico145** action on TRPC4/5 channels.

### **Experimental Workflow**





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Caption: Troubleshooting workflow for **Pico145** precipitation.

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